

Proper Disposal Procedures for L-6424

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Compound of Interest

Compound Name: L-6424

Cat. No.: B1673795

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For researchers, scientists, and drug development professionals handling **L-6424**, with the chemical name (2-BUTYLBENZOFURAN-3-YL)(4-HYDROXY-3-IODOPHENYL)METHANONE and CAS number 147030-50-0, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.^{[1][2][3]} This guide provides essential information on the safe handling and disposal of this compound.

Summary of Chemical Data

Below is a table summarizing the key quantitative data for **L-6424**.

Property	Value
Molecular Formula	C19H17IO3
Molecular Weight	420.24 g/mol ^[4]
CAS Number	147030-50-0 ^[4]

Hazard Identification and Safety Precautions

L-6424 is classified as an irritant and is harmful if swallowed.^[5] Appropriate personal protective equipment (PPE), including gloves, and safety goggles, should be worn at all times when handling this compound to prevent skin and eye contact.^[5] Work should be conducted in a well-ventilated area to avoid inhalation of any dust or fumes.^[5]

Step-by-Step Disposal Protocol

While a specific, detailed Safety Data Sheet (SDS) for **L-6424** providing explicit disposal instructions is not readily available in the public domain, general principles for the disposal of similar chemical waste should be followed. The disposal of a related compound, Amiodarone EP Impurity D, suggests that incineration is a suitable method.^[5]

1. Waste Collection:

- Collect waste **L-6424** and any contaminated materials (e.g., weighing paper, gloves, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Ensure the storage area is secure and accessible only to authorized personnel.

3. Disposal:

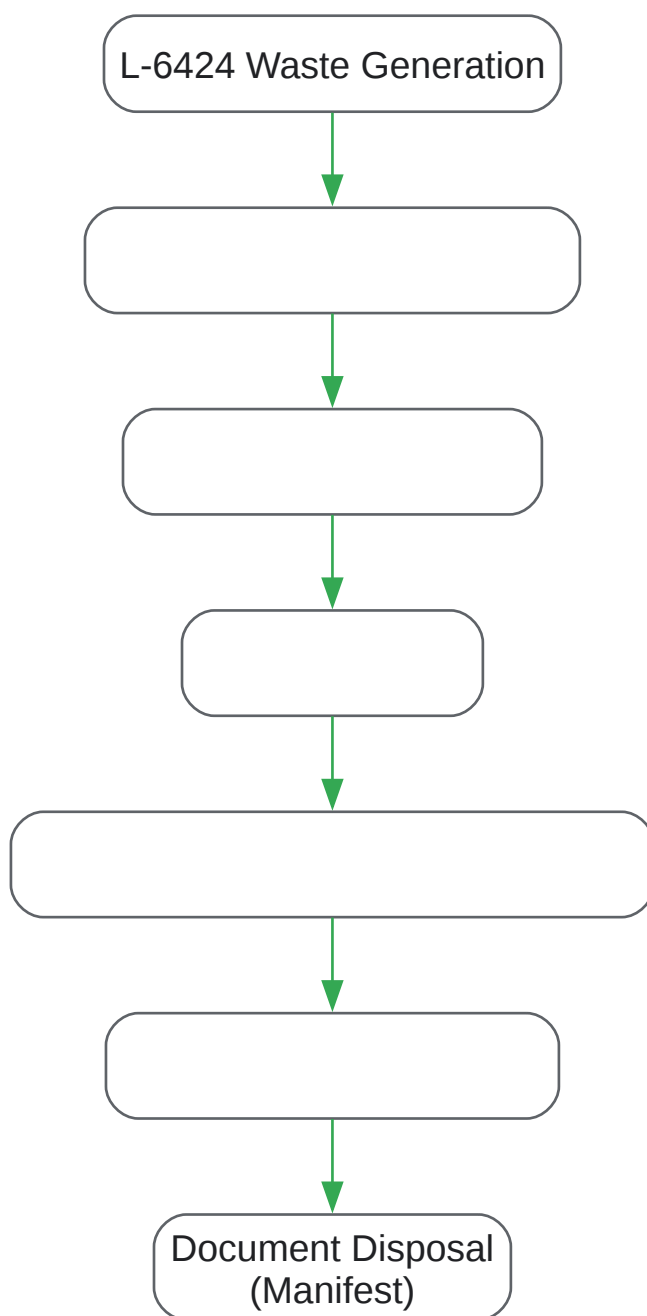
- The primary recommended method for the disposal of **L-6424** is through a licensed hazardous waste disposal company.^[5]
- The waste may be incinerated in a facility equipped with an afterburner and scrubber to ensure complete combustion and to neutralize any harmful emissions.^[5]
- Do not discharge **L-6424** into drains, water courses, or onto the ground.^[5]

4. Documentation:

- Maintain accurate records of the amount of **L-6424** waste generated and its disposal date and method.

Logical Workflow for L-6424 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **L-6424**.



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Caption: Logical workflow for the proper disposal of **L-6424**.

Disclaimer: This information is based on available data for **L-6424** and related compounds. It is essential to consult your institution's specific safety guidelines and the official Safety Data Sheet (SDS) for **L-6424**, when available, and to comply with all local, state, and federal regulations regarding hazardous waste disposal.

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- To cite this document: BenchChem. [Proper Disposal Procedures for L-6424]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673795#l-6424-proper-disposal-procedures>]

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